

# Personal protective equipment for handling 1-Bromo-3-methylcyclohexane

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## Compound of Interest

Compound Name: 1-Bromo-3-methylcyclohexane

Cat. No.: B079242

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## Essential Safety and Handling Guide for 1-Bromo-3-methylcyclohexane

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-Bromo-3-methylcyclohexane**. Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromo-3-methylcyclohexane** is a combustible liquid that can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> Appropriate personal protective equipment is the first line of defense against exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Protection	Specifications and Standards
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) approved standards. A face shield is recommended when there is a risk of splashing.
Skin/Hands	Chemical-resistant, impervious gloves.	Gloves must be inspected prior to use. While specific breakthrough times for 1-Bromo-3-methylcyclohexane are not readily available, nitrile or neoprene gloves are generally recommended for halogenated hydrocarbons. It is crucial to consult the glove manufacturer's specific chemical resistance data.
Body	Laboratory coat or chemical-resistant apron.	A flame-retardant lab coat that fastens securely is essential. For larger quantities or significant splash risks, a chemical-resistant apron over the lab coat is advised. <sup>[4]</sup> Wear impervious clothing to prevent skin contact. <sup>[4]</sup>
Respiratory	Chemical fume hood or a NIOSH-approved respirator.	All handling should be conducted in a certified chemical fume hood to avoid inhalation of vapors. <sup>[3][4]</sup> If a fume hood is not available, a full-face respirator with appropriate cartridges for organic vapors should be used, especially if exposure

limits are exceeded or irritation is experienced.[4]

Feet

Closed-toe shoes.

Substantial, closed-toe shoes are mandatory in the laboratory to protect against spills.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Bromo-3-methylcyclohexane** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **1-Bromo-3-methylcyclohexane**

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>13</sub> Br[2][4]
Molecular Weight	177.08 g/mol [2][4]
Appearance	Colorless liquid[4]
Boiling Point	181.96 °C (estimate)[4]
Flash Point	65.5 °C[1][4][5]
Density	1.2676 g/cm <sup>3</sup> [4]
Vapor Pressure	1.18 mmHg at 25 °C[1][4][5]

## GHS Hazard Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized way of communicating hazard information.

Table 3: GHS Hazard Classification for **1-Bromo-3-methylcyclohexane**

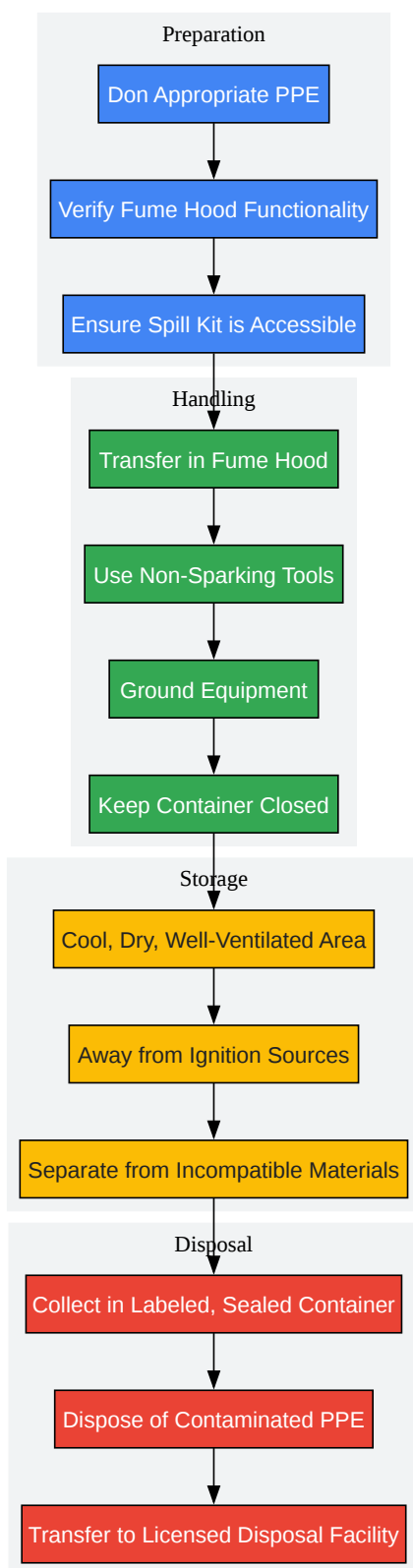
Hazard Class	Hazard Statement
Flammable liquids (Category 4)	H227: Combustible liquid[2]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[2][3]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[2][3]
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation[2][3]

Note: Occupational Exposure Limits (OELs) such as OSHA PEL, NIOSH REL, or ACGIH TLV for **1-Bromo-3-methylcyclohexane** are not readily available in public databases.[3]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for maintaining a safe laboratory environment when handling **1-Bromo-3-methylcyclohexane**.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1-Bromo-3-methylcyclohexane**.

### Step-by-Step Procedure:

- Preparation:
  - Before handling, ensure that the chemical fume hood is functioning correctly.
  - Don all required PPE as detailed in Table 1.
  - Locate the nearest eyewash station and safety shower.
  - Ensure a spill kit with appropriate absorbent material is readily available.
- Handling:
  - Perform all weighing and transfer operations within the fume hood to minimize vapor inhalation.[\[4\]](#)
  - Use non-sparking tools and explosion-proof equipment to prevent ignition.[\[4\]](#)
  - Ground and bond containers and receiving equipment to prevent static discharge.
  - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
  - Keep the container tightly closed when not in use.[\[4\]](#)
- In Case of Accidental Exposure:
  - Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[\[4\]](#)
  - Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[4\]](#)
  - Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[4\]](#)

## Disposal Plan

Proper disposal of **1-Bromo-3-methylcyclohexane** and associated waste is crucial to prevent environmental contamination.

- Waste Collection:
  - Collect all waste, including unused product and contaminated materials (e.g., gloves, weighing paper), in a designated, labeled, and sealed hazardous waste container.<sup>[4]</sup>
- Disposal Method:
  - The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[4]</sup>
  - Do not allow the chemical to enter drains or sewer systems.<sup>[4]</sup>
- Contaminated Packaging:
  - Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.<sup>[4]</sup>
  - Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.<sup>[4]</sup>

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